

# molecular weight of 3-Hydroxyglutaric acid-d5

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Compound of Interest

Compound Name: 3-Hydroxyglutaric acid-d5

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An In-depth Technical Guide on 3-Hydroxyglutaric acid-d5

### **Abstract**

This technical guide provides a comprehensive overview of **3-Hydroxyglutaric acid-d5**, a deuterated isotopologue of **3-Hydroxyglutaric acid**. The document is intended for researchers, scientists, and professionals in drug development and metabolic research. It details the physicochemical properties, relevant biological pathways, and common experimental applications of this compound. All quantitative data is presented in tabular format for clarity, and key processes are visualized using diagrams generated with Graphviz (DOT language).

## **Physicochemical Properties**

**3-Hydroxyglutaric acid-d5** is the deuterium-labeled form of 3-Hydroxyglutaric acid. The incorporation of five deuterium atoms significantly increases its molecular weight, making it a valuable tool in metabolic research and clinical diagnostics, primarily as an internal standard for mass spectrometry-based quantification of its unlabeled counterpart.

### **Molecular Data**

The fundamental properties of **3-Hydroxyglutaric acid-d5** and its non-deuterated form are summarized below. The slight variations in reported molecular weights are attributable to differences in the precision of atomic mass values used in the calculations.



Property	3-Hydroxyglutaric acid-d5	3-Hydroxyglutaric acid (unlabeled)	
Molecular Formula	C5H3D5O5[1][2][3]	C5H8O5[4][5]	
Molecular Weight	153.14 g/mol [1][2], 153.15 g/mol	148.11 g/mol [5], 148.114 g/mol [4]	
CAS Number	1219805-72-7[1][2]	638-18-6[2]	

# **Atomic Composition and Weight Calculation**

The molecular weight of **3-Hydroxyglutaric acid-d5** is calculated from the sum of the atomic masses of its constituent atoms. The table below provides the atomic weights used for this calculation.

Element	Symbol	Atomic Weight (Da)	Count in C₅H₃D₅O₅	Total Weight (Da)
Carbon	С	12.011	5	60.055
Hydrogen	Н	1.008	3	3.024
Deuterium	D ( <sup>2</sup> H)	2.0141017778[6]	5	10.0705
Oxygen	0	15.999	5	79.995
Total	~153.14			

# **Biological Significance and Metabolic Pathway**

3-Hydroxyglutaric acid is an intermediate metabolite in the catabolism of the essential amino acids lysine and tryptophan, as well as hydroxylysine.[7][8] Elevated levels of 3-hydroxyglutaric acid in biological fluids are a key diagnostic marker for Glutaric Aciduria Type I (GA I), a rare inherited metabolic disorder.[8] GA I is caused by a deficiency in the mitochondrial enzyme glutaryl-CoA dehydrogenase (GCDH).[8] This enzyme deficiency leads to an accumulation of glutaryl-CoA, which is then alternatively metabolized to 3-hydroxyglutaric acid.[8]



The following diagram illustrates the simplified metabolic pathway leading to the formation of 3-hydroxyglutaric acid.



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Metabolic pathway leading to 3-Hydroxyglutaric acid.

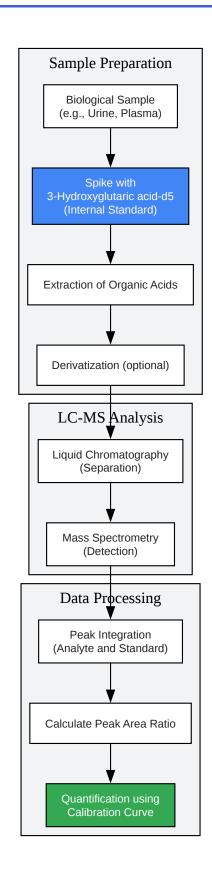
# **Experimental Protocols and Applications**

**3-Hydroxyglutaric acid-d5** is primarily used as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), for the accurate measurement of 3-hydroxyglutaric acid in biological samples.[9]

# General Protocol for Quantification of 3-Hydroxyglutaric Acid using LC-MS with a Deuterated Internal Standard

The following is a generalized workflow for the quantification of an analyte using a stable isotope-labeled internal standard.





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Workflow for LC-MS quantification with an internal standard.



### Methodology:

- Sample Collection: Obtain biological samples (e.g., urine, plasma, cerebrospinal fluid).
- Internal Standard Spiking: A known concentration of 3-Hydroxyglutaric acid-d5 is added to
  each sample, calibrator, and quality control sample at the beginning of the sample
  preparation process.
- Extraction: Organic acids are extracted from the biological matrix, commonly using a liquidliquid or solid-phase extraction technique.
- Derivatization (Optional): For GC-MS analysis, a derivatization step is often required to increase the volatility and thermal stability of the analyte.
- Chromatographic Separation: The extracted and prepared sample is injected into an LC or GC system to separate the analyte from other components in the sample.
- Mass Spectrometric Detection: The eluent from the chromatography system is introduced into a mass spectrometer. The instrument is typically operated in a selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode to detect and quantify the specific mass-to-charge ratios (m/z) of the analyte and the internal standard.
- Data Analysis: The peak areas of the analyte (3-hydroxyglutaric acid) and the internal standard (3-Hydroxyglutaric acid-d5) are integrated. A calibration curve is generated by plotting the ratio of the analyte peak area to the internal standard peak area against the concentration of the calibrators. The concentration of the analyte in the unknown samples is then determined from this curve.

The use of a deuterated internal standard like **3-Hydroxyglutaric acid-d5** is critical as it coelutes with the unlabeled analyte and experiences similar matrix effects and ionization suppression/enhancement, thus correcting for variations in sample preparation and instrument response and leading to highly accurate and precise quantification.

## Conclusion

**3-Hydroxyglutaric acid-d5** is an indispensable tool for researchers and clinicians studying metabolic disorders, particularly Glutaric Aciduria Type I. Its well-defined molecular weight and



chemical properties, which closely mimic its endogenous counterpart, allow for its effective use as an internal standard in sensitive and specific analytical methods. A thorough understanding of its properties and applications is essential for the accurate diagnosis and monitoring of patients with this and related metabolic conditions.

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